

Schleicheol 2: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Schleicheol 2

Cat. No.: B15595140

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Abstract

Schleicheol 2 is a naturally occurring stigmastane-type steroid isolated from the medicinal tree *Schleichera oleosa*. This technical guide provides a detailed overview of the known physical and chemical properties of **Schleicheol 2**. It includes a summary of its structural and physicochemical characteristics, proposed experimental methodologies for its isolation and characterization, and a discussion of its potential biological activities based on related compounds. A key feature of this guide is the visualization of a hypothetical signaling pathway through which **Schleicheol 2** may exert anticancer effects, a premise derived from the known mechanisms of structurally similar phytosterols.

Introduction

Natural products remain a vital source of novel chemical entities for drug discovery and development. **Schleicheol 2**, a methoxylated stigmastane derivative, belongs to the broad class of phytosterols. These plant-derived steroids are known for their diverse biological activities. First isolated and characterized by Pettit et al. in 2000 from the bark and stem of *Schleichera oleosa*, **Schleicheol 2** is a compound of interest for further investigation into its pharmacological potential. This guide aims to consolidate the available information on **Schleicheol 2** and provide a framework for future research.

Physical and Chemical Properties

The known physical and chemical properties of **Schleicheol 2** are summarized in the table below. Limited experimental data is publicly available, and some properties are computationally predicted.

| Property | Value | Source |
|----------------------|--|----------------|
| IUPAC Name | 17-(5-ethyl-6-methylheptan-2-yl)-7-methoxy-10,13-dimethyl-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-ol | PubChem |
| Molecular Formula | C ₃₀ H ₅₂ O ₂ | PubChem |
| Molecular Weight | 444.7 g/mol | PubChem |
| Physical Description | Solid, Powder | HMDB, BioCrick |
| Melting Point | 82 - 88 °C | HMDB |
| Boiling Point | Not available | - |
| Solubility | Not available | BioCrick |
| CAS Number | 256445-66-6 | HMDB |

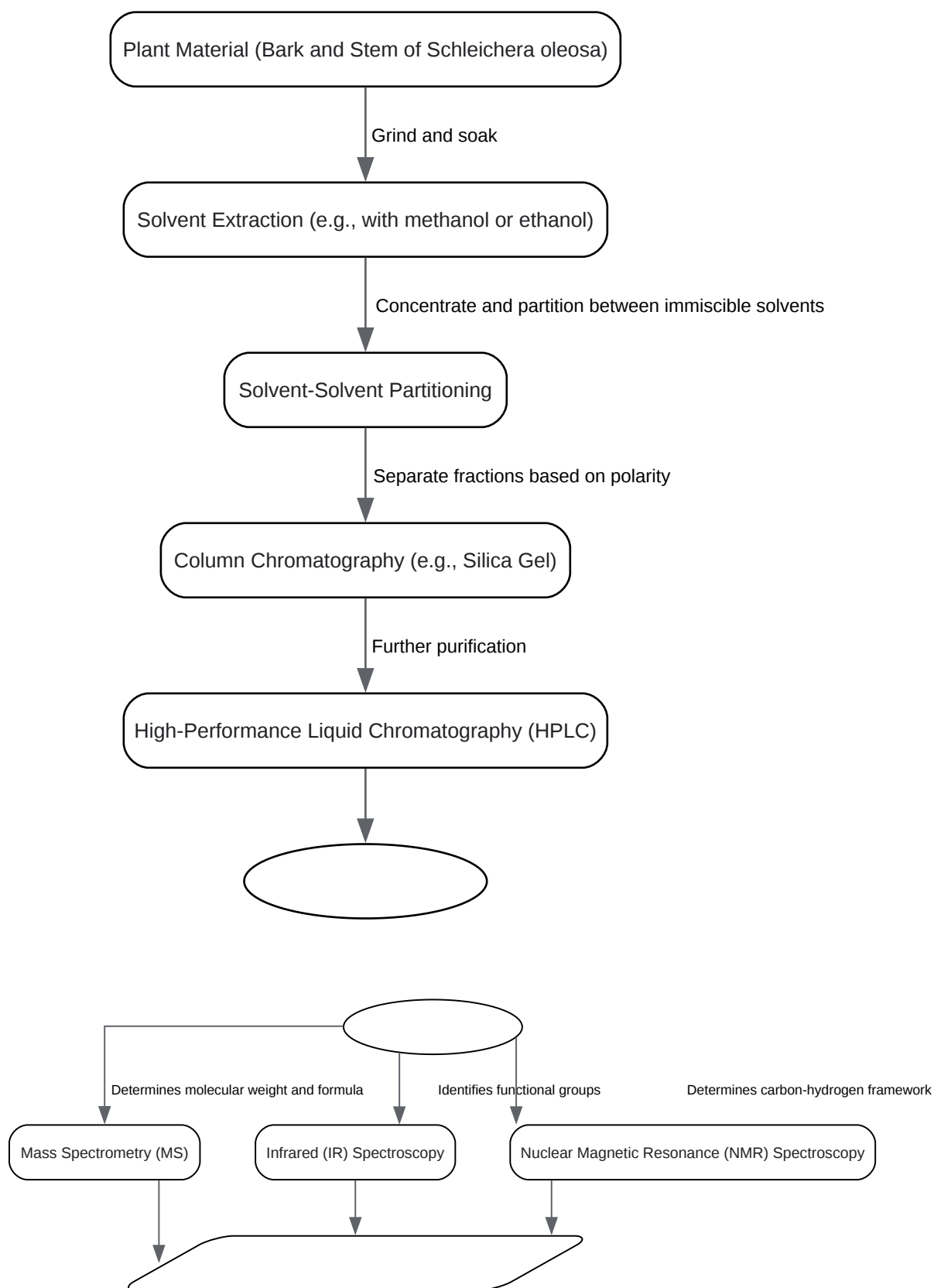
Experimental Protocols

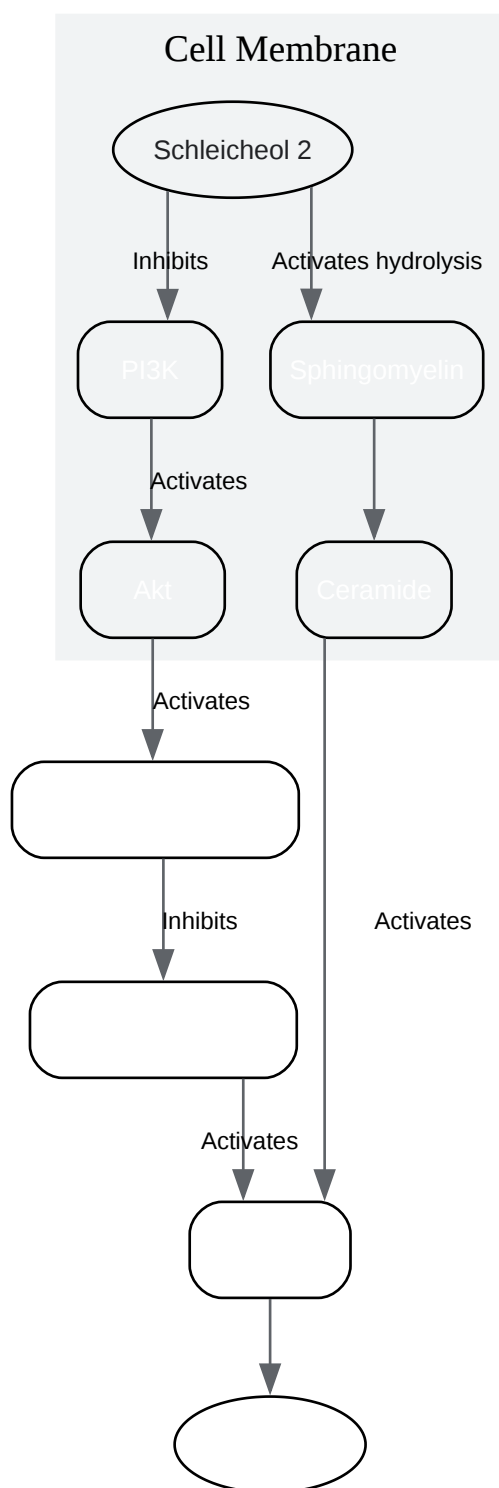
The following sections outline the general experimental procedures for the isolation, purification, and structural elucidation of **Schleicheol 2**, based on the initial report by Pettit et al. (2000) and standard phytochemical and spectroscopic techniques.

Isolation and Purification

The isolation of **Schleicheol 2** from *Schleichera oleosa* typically involves a multi-step process designed to separate the compound from a complex mixture of plant metabolites.

Workflow for Isolation and Purification of **Schleicheol 2**





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